

Preparation of EDTA-AM Stock Solution in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Edta-AM*

Cat. No.: *B12383117*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethylenediaminetetraacetic acid (EDTA) is a widely used chelator of divalent cations. Its acetoxymethyl (AM) ester form, **EDTA-AM**, is a membrane-permeant version that can be loaded into live cells. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active EDTA within the cytosol. This allows for the effective chelation of intracellular ions, such as calcium (Ca^{2+}) and magnesium (Mg^{2+}), making **EDTA-AM** a valuable tool for studying the roles of these ions in various cellular processes. Proper preparation of a concentrated stock solution is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of **EDTA-AM** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for the preparation of an **EDTA-AM** stock solution is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	580.49 g/mol	[1]
Solvent	DMSO (anhydrous or newly opened recommended)	[2]
Recommended Stock Concentration	1-100 mM	[1][2][3]
Storage Temperature	-20°C or -80°C	
Stock Solution Stability	1 month at -20°C; 6 months at -80°C (protect from light)	
Typical Working Concentration	1-10 mM for metalloprotease inhibition	

Experimental Protocol

This protocol details the steps for preparing a 100 mM stock solution of **EDTA-AM** in DMSO.

3.1. Materials

- **EDTA-AM** (powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)
- Calibrated micropipettes and sterile tips

3.2. Procedure

- **Equilibrate Reagents:** Allow the **EDTA-AM** powder and DMSO to warm to room temperature before opening to prevent condensation of atmospheric moisture.

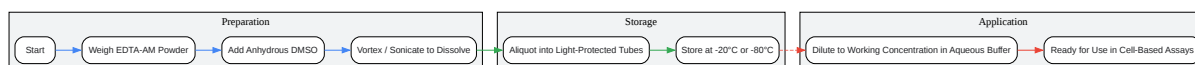
- **Weigh EDTA-AM:** Accurately weigh the desired amount of **EDTA-AM** powder. For example, to prepare 1 ml of a 100 mM stock solution, you would need 58.05 mg of **EDTA-AM**.
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **EDTA-AM** powder. For a 100 mM stock solution, if you weighed out 58.05 mg of **EDTA-AM**, you would add 1 ml of DMSO.
- **Promote Dissolution:** Vortex the solution vigorously until the **EDTA-AM** is completely dissolved. For higher concentrations, sonication in an ultrasonic bath may be necessary to ensure complete dissolution.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). It is crucial to protect the solution from light.

3.3. Preparation of Working Solutions

The concentrated stock solution should be diluted in an appropriate aqueous buffer or cell culture medium to the desired working concentration immediately before use. To aid in the dispersion of the hydrophobic AM ester in the aqueous medium, the non-ionic detergent Pluronic® F-127 can be used at a final concentration of 0.02-0.04%.

Diagrams

Experimental Workflow for **EDTA-AM** Stock Solution Preparation



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Caption: Workflow for the preparation and storage of an **EDTA-AM** stock solution in DMSO.

Mechanism of Intracellular EDTA Chelation

Caption: Mechanism of action of **EDTA-AM** in live cells.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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Phone: (601) 213-4426

Email: info@benchchem.com